

Talmapimod kinase selectivity panel data

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Compound Focus: Talmapimod

CAS No.: 309913-83-5

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Talmapimod Kinase Selectivity Profile

The table below summarizes the available quantitative data on **Talmapimod**'s kinase inhibition [1] [2]:

Kinase Target	IC ₅₀ Value	Selectivity Ratio (vs. p38 α)
p38 α	9 nM	-
p38 β	90 nM	~10-fold
Panel of 20 other kinases (including other MAPKs)	Not inhibited	>2000-fold

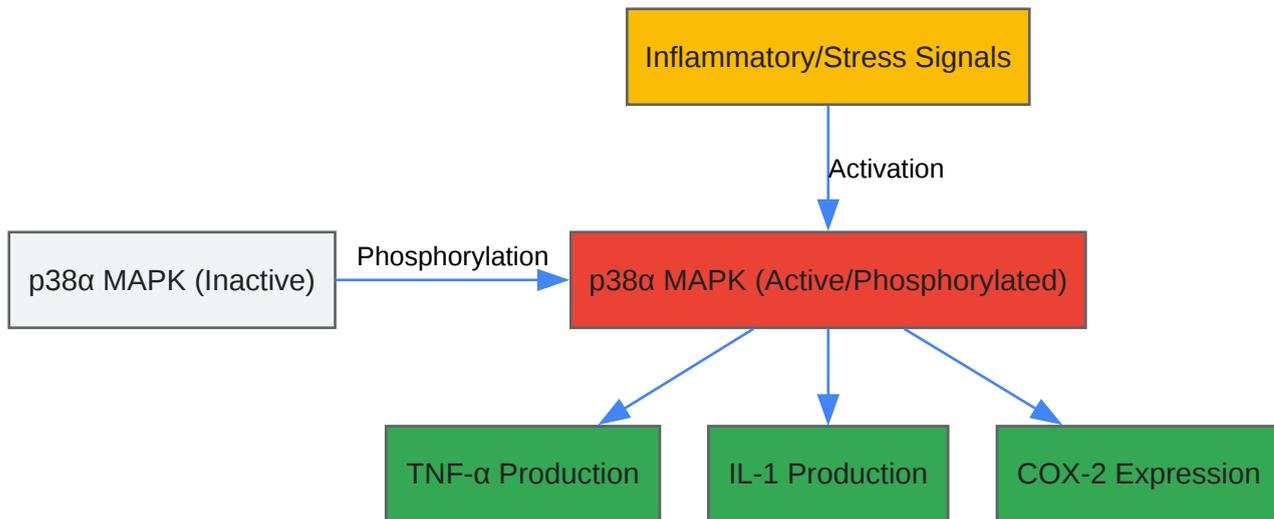
Experimental Evidence & Protocols

The high selectivity of **Talmapimod** is supported by several experimental findings:

- Cellular p38 Phosphorylation:** In multiple myeloma (MM) cell lines (MM.1S, U266, RPMI8226, etc.), **Talmapimod** at concentrations of 100-200 nM, with a 1-hour incubation period, strongly inhibits the phosphorylation of p38 MAPK, demonstrating target engagement in a cellular context [1] [2].
- Cytokine Inhibition in Whole Blood:** In human whole blood assays, **Talmapimod** suppresses **lipopolysaccharide (LPS)-induced TNF- α production** [1] [2]. This ex vivo model is a standard pharmacodynamic assay used to confirm the functional activity of p38 inhibitors in a physiologically relevant environment containing red and white blood cells [3].

Talmapimod's Role in the p38 MAPK Signaling Pathway

The diagram below illustrates how **Talmapimod** acts within the p38 MAPK pathway to produce its physiological effects [1] [4] [2]:



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As shown, **Talmapimod** inhibits p38α MAPK, a key enzyme in a signaling cascade that responds to inflammatory stimuli. By blocking this kinase, **Talmapimod** prevents the production of pro-inflammatory mediators like **TNF-α**, **IL-1**, and **COX-2**, which are implicated in diseases such as rheumatoid arthritis and multiple myeloma [4].

Summary of Key Findings

- **High Selectivity:** **Talmapimod** is a highly selective p38α inhibitor with at least 2000-fold selectivity over many other kinases [1] [2].
- **Functional Activity:** Its efficacy is confirmed in cellular and complex ex vivo models like human whole blood [1] [2].
- **Therapeutic Potential:** Its mechanism supports investigation for inflammatory diseases and multiple myeloma, although it remains an investigational drug [4].

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References

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